

(4-Formyl-2-methoxyphenoxy)acetic acid

molecular structure and formula

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Compound of Interest

Compound Name:	(4-Formyl-2-methoxyphenoxy)acetic acid
Cat. No.:	B158173

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An In-depth Technical Guide on (4-Formyl-2-methoxyphenoxy)acetic acid

This technical guide provides a comprehensive overview of the molecular structure, formula, and other key details of **(4-Formyl-2-methoxyphenoxy)acetic acid**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Formula

(4-Formyl-2-methoxyphenoxy)acetic acid is an organic compound featuring a phenoxyacetic acid backbone substituted with a formyl and a methoxy group on the benzene ring.[\[1\]](#) The molecular formula for this compound is C₁₀H₁₀O₅.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The structure is characterized by a carboxylic acid group, an ether linkage, an aldehyde (formyl) group, and a methoxy group attached to an aromatic ring. These functional groups are key to its chemical reactivity and potential biological activity.[\[1\]](#)

Molecular Structure:

Physicochemical and Identification Data

A summary of the key quantitative data and identifiers for **(4-Formyl-2-methoxyphenoxy)acetic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C10H10O5	[2] [3] [4]
Molecular Weight	210.18 g/mol	[2] [5]
CAS Number	1660-19-1	[2] [3]
Appearance	White solid	[6]
Melting Point	149-151 °C	[6]
SMILES	<chem>COc1ccccc1C(=O)OC(=O)O</chem>	[2] [7]
InChI	<chem>InChI=1S/C10H10O5/c1-14-9-4-7(5-11)2-3-8(9)15-6-10(12)13/h2-5H,6H2,1H3,(H,12,13)</chem>	[7]
InChIKey	GRMPBSIGDVNLKQ-UHFFFAOYSA-N	[7]
Storage Conditions	Store at 10°C - 25°C in a well-closed container.	[2]

Experimental Protocol: Synthesis

A general method for the synthesis of **(4-Formyl-2-methoxyphenoxy)acetic acid** can be adapted from procedures reported for analogous 2-(formylphenoxy)acetic acids.[\[6\]](#) The synthesis typically involves the reaction of a substituted 2-hydroxybenzaldehyde with an alpha-haloacetic acid ester, followed by hydrolysis. A plausible synthesis starting from vanillin (4-hydroxy-3-methoxybenzaldehyde), an isomer of the required precursor, is often used for related compounds. For the synthesis of the title compound, 4-formyl-2-methoxyphenol would be the appropriate starting material.

General Synthesis Protocol:

- Reaction Setup: A mixture of the corresponding 2-hydroxybenzaldehyde derivative (in this case, 4-formyl-2-methoxyphenol) (10 mmol), methyl bromoacetate (13 mmol), and

potassium carbonate (K₂CO₃) (20 mmol) is prepared in freshly distilled dimethylformamide (DMF) (50 mL).[6]

- Reaction Conditions: The reaction mixture is heated to 80 °C with stirring.[6] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, the solvent (DMF) is removed under reduced pressure. The residue is then dissolved in a suitable organic solvent like ethyl acetate and washed with a saturated potassium chloride solution.[6]
- Purification: The organic layer is dried over anhydrous sodium sulfate (Na₂SO₄) and the solvent is evaporated.[6] The resulting crude product can be further purified by recrystallization or column chromatography to yield the pure **(4-Formyl-2-methoxyphenoxy)acetic acid**.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis of **(4-Formyl-2-methoxyphenoxy)acetic acid**.



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